

Application Notes and Protocols for the Synthesis of 9-O-Feruloyllariciresinol Derivatives

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Compound of Interest

Compound Name: **9-O-Feruloyllariciresinol**

Cat. No.: **B15594792**

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These application notes provide a comprehensive overview of the methodologies for synthesizing **9-O-Feruloyllariciresinol** derivatives. The protocols detailed below are based on established chemical principles and analogous reactions reported in the scientific literature, offering a strategic approach for the regioselective synthesis of these compounds.

Introduction

Lignans, a class of naturally occurring polyphenols, have garnered significant interest in the scientific community due to their diverse pharmacological activities, including antioxidant, anti-inflammatory, and anticancer properties.^{[1][2][3]} **9-O-Feruloyllariciresinol**, a derivative of the lignan lariciresinol, is of particular interest as it combines the structural features of two potent bioactive molecules: lariciresinol and ferulic acid. The synthesis of its derivatives is a key step in exploring their therapeutic potential through structure-activity relationship (SAR) studies.

The primary challenge in the synthesis of **9-O-Feruloyllariciresinol** lies in the regioselective acylation of the C9 primary hydroxyl group of lariciresinol while leaving the phenolic hydroxyl groups and the secondary hydroxyl group unmodified. This can be achieved through a combination of protecting group strategies and selective acylation techniques.

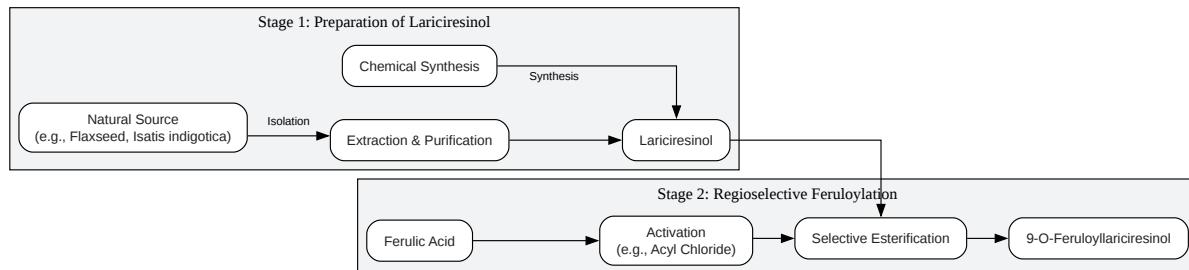
General Synthesis Strategy

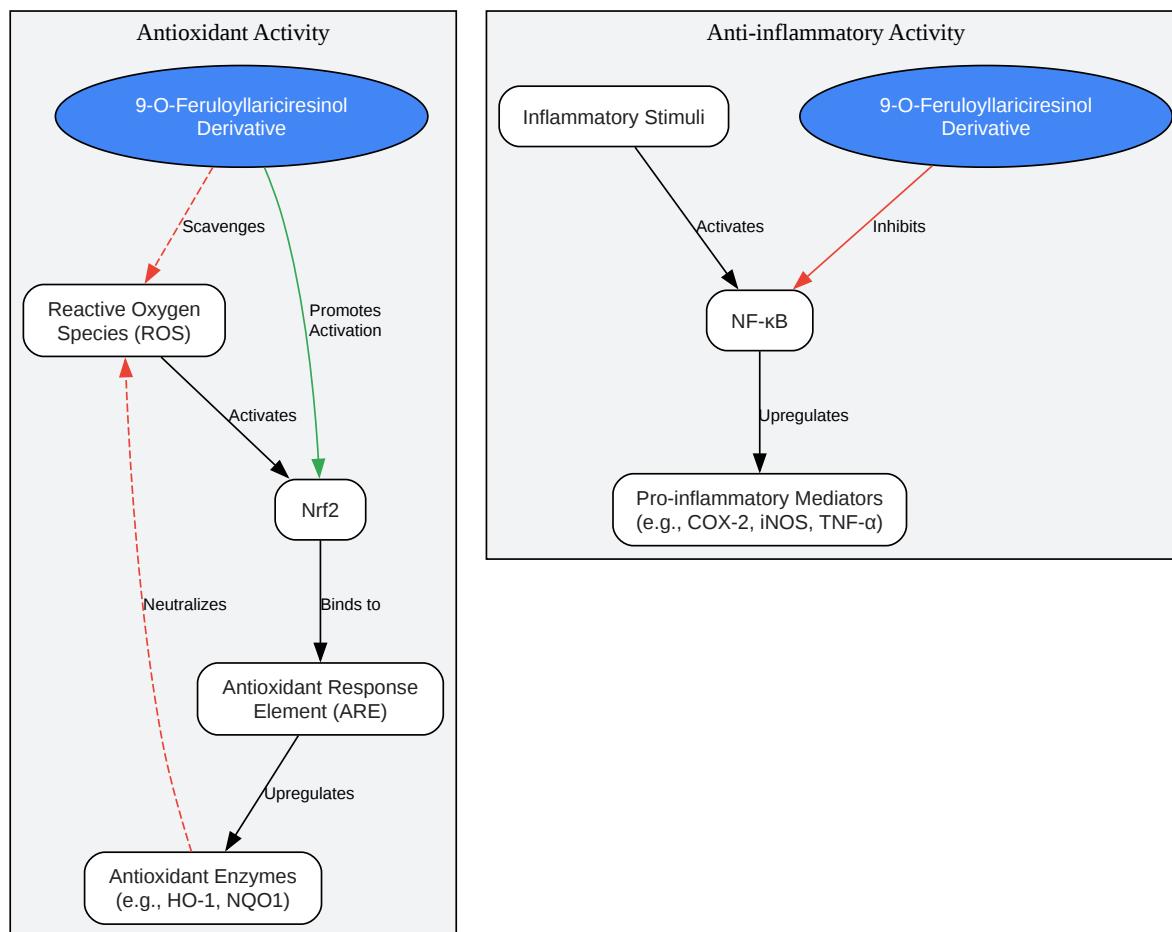
The synthesis of **9-O-Feruloyllariciresinol** derivatives can be approached in a two-stage process:

- Preparation of Lariciresinol: The starting material, lariciresinol, can be either isolated from natural sources or chemically synthesized.
- Regioselective Feruloylation: The selective esterification of the 9-hydroxyl group of lariciresinol with ferulic acid or an activated ferulic acid derivative.

This document provides detailed protocols for each of these stages.

Diagram of the General Synthetic Workflow



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References

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- 3. researchgate.net [researchgate.net]
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